

A Comparative Guide to the Characterization of 3-Cyclohexyloxy-4-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Cyclohexyloxy-4-nitrobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical comparison of **3-Cyclohexyloxy-4-nitrobenzaldehyde** and its structural analogs. By examining the characterization data of well-documented related compounds, we establish a robust framework for predicting and verifying the spectral properties of the target molecule. This approach, grounded in established spectroscopic principles, offers a validated methodology for researchers working with novel substituted benzaldehydes.

Introduction: The Importance of Substituent Effects in Benzaldehyde Derivatives

Substituted benzaldehydes are fundamental building blocks in organic synthesis, particularly in the development of pharmaceutical agents and fine chemicals. The electronic and steric properties of substituents on the aromatic ring profoundly influence the reactivity of the aldehyde functional group and the overall physicochemical properties of the molecule. The nitro group (-NO₂) is a strong electron-withdrawing group, which deactivates the aromatic ring towards electrophilic substitution but increases the electrophilicity of the carbonyl carbon,

making it more susceptible to nucleophilic attack.[1][2] Conversely, alkoxy groups, such as the cyclohexyloxy group, are electron-donating through resonance, influencing the electron density distribution and reactivity of the entire molecule.

This guide focuses on the characterization of **3-Cyclohexyloxy-4-nitrobenzaldehyde**, a compound where these opposing electronic effects are present. To provide a comprehensive analysis in the absence of publicly available spectral data, we will draw direct comparisons with two key analogs: the parent 4-nitrobenzaldehyde and the closely related 4-methoxy-3-nitrobenzaldehyde.

Physicochemical and Spectroscopic Comparison

A foundational aspect of characterization is the comparison of physical and spectral properties. The introduction of an alkoxy group is expected to significantly alter properties such as melting point and polarity compared to the unsubstituted nitrobenzaldehyde.

Property	4-Nitrobenzaldehyde	4-Methoxy-3-nitrobenzaldehyde	3-Cyclohexyloxy-4-nitrobenzaldehyde
CAS Number	555-16-8	31680-08-7[3]	1275146-37-6[4]
Molecular Formula	C ₇ H ₅ NO ₃	C ₈ H ₇ NO ₄ [3]	C ₁₃ H ₁₅ NO ₄
Molar Mass	151.12 g/mol	181.15 g/mol [3]	249.26 g/mol
Appearance	Pale yellow crystalline solid[1]	White to pale yellow powder/solid[5]	Predicted: Solid
Melting Point	103-106 °C[1]	97-100 °C[3]	Predicted: Likely in a similar range, influenced by the bulky cyclohexyl group

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of each proton and carbon atom.

Comparative ^1H NMR Spectral Data

The position and splitting pattern of the aromatic protons are highly sensitive to the electronic effects of the substituents.

Compound	Aldehyde-H (δ , ppm)	Aromatic-H (δ , ppm)	Alkoxy-H (δ , ppm)
4-Nitrobenzaldehyde	~ 10.17 (s, 1H)[6]	~ 8.41 (d, 2H), ~ 8.09 (d, 2H)[6]	N/A
4-Methoxy-3-nitrobenzaldehyde	~ 10.45 (s, 1H)[1]	~ 7.80 (d, 1H), ~ 7.60 (d, 1H), ~ 7.50 (dd, 1H)[7]	~ 4.03 (s, 3H)[7]
3-Cyclohexyloxy-4-nitrobenzaldehyde (Predicted)	~ 10.4 (s, 1H)	~ 7.8 (d, 1H), ~ 7.6 (d, 1H), ~ 7.5 (dd, 1H)	~ 4.6 - 4.8 (m, 1H, O-CH), ~ 1.2 - 2.0 (m, 10H, cyclohexyl CH_2)

Expertise & Experience in ^1H NMR Prediction:

- Aldehyde Proton:** The aldehyde proton in all three compounds is expected to be a singlet in the downfield region (δ 10-11 ppm) due to the strong deshielding effect of the carbonyl group.
- Aromatic Protons (4-Nitrobenzaldehyde):** The simple para-substitution pattern results in a symmetric spectrum with two doublets, characteristic of an AA'BB' system.[6]
- Aromatic Protons (Alkoxy Analogs):** The introduction of the alkoxy group at C3 breaks the symmetry. We predict three distinct aromatic signals for **3-Cyclohexyloxy-4-nitrobenzaldehyde**, similar to its methoxy analog: a doublet for the proton ortho to the aldehyde, a doublet for the proton ortho to the nitro group, and a doublet of doublets for the proton situated between the alkoxy and nitro groups.[1]

- **Cyclohexyloxy Protons:** The bulky cyclohexyloxy group will introduce a complex set of signals in the aliphatic region (δ 1.2-2.0 ppm) corresponding to the ten methylene protons. The single proton on the carbon directly attached to the ether oxygen (O-CH) will be the most downfield of this group (predicted around δ 4.6-4.8 ppm) and will likely appear as a multiplet.

Comparative ^{13}C NMR Spectral Data

Compound	Carbonyl-C (δ , ppm)	Aromatic-C (δ , ppm)	Alkoxy-C (δ , ppm)
4-Nitrobenzaldehyde	$\sim$ 190.4[6]	$\sim$ 151.1, 140.1, 130.5, 124.3[6]	N/A
4-Methoxy-3-nitrobenzaldehyde	$\sim$ 189.4[7]	$\sim$ 161.5, 135.7, 128.0, 124.5, 120.3, 111.4[7]	$\sim$ 55.3[7]
3-Cyclohexyloxy-4-nitrobenzaldehyde (Predicted)	$\sim$ 189	$\sim$ 161 (C-O), $\sim$ 150 (C-NO ₂), $\sim$ 136 (C-CHO), and three other aromatic signals	$\sim$ 75-80 (O-CH), $\sim$ 32 (ortho CH ₂), $\sim$ 25 (meta CH ₂), $\sim$ 24 (para CH ₂)

Expertise & Experience in ^{13}C NMR Prediction:

- **Carbonyl Carbon:** The aldehyde carbonyl carbon is consistently found in the δ 189-191 ppm range.
- **Aromatic Carbons:** The carbon bearing the alkoxy group (C-O) is expected to be significantly downfield due to the deshielding effect of the oxygen atom, similar to the methoxy analog ($\sim$ 161 ppm).[7] The carbon attached to the nitro group (C-NO₂) will also be downfield.
- **Cyclohexyloxy Carbons:** The carbon of the cyclohexyl ring directly bonded to the oxygen (O-CH) is predicted to be in the δ 75-80 ppm range. The other methylene carbons of the ring will appear further upfield.

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is an essential technique for identifying key functional groups within a molecule.[8]

Vibrational Mode	4-Nitrobenzaldehyde (cm ⁻¹)	4-Methoxy-3-nitrobenzaldehyde (cm ⁻¹)	3-Cyclohexyloxy-4-nitrobenzaldehyde (Predicted cm ⁻¹)
Aromatic C-H Stretch	~3105[9]	~3100[1]	~3100
Aliphatic C-H Stretch	N/A	~2950 (methoxy)[1]	~2850-2950 (cyclohexyl)
Aldehyde C-H Stretch	~2854, 2732[9]	~2850, 2750	~2850, 2750
C=O Stretch (Aldehyde)	~1705[9]	~1700	~1700
Aromatic C=C Stretch	~1610[9]	~1600	~1600
Asymmetric NO ₂ Stretch	~1540[9]	~1530	~1530
Symmetric NO ₂ Stretch	~1350[9]	~1340	~1340
C-O Stretch (Ether)	N/A	~1270	~1250 (asymmetric), ~1050 (symmetric)

Authoritative Grounding in IR Spectroscopy: The most diagnostic absorptions for aromatic nitro compounds are the strong symmetric and asymmetric stretches of the NO₂ group, typically found around 1550-1475 cm⁻¹ and 1360-1290 cm⁻¹, respectively.[8] The presence of an aldehyde is confirmed by the C=O stretch around 1700 cm⁻¹ and the characteristic pair of weak C-H stretching bands (Fermi resonance) between 2850 and 2700 cm⁻¹. For **3-Cyclohexyloxy-4-nitrobenzaldehyde**, the key distinguishing features will be the strong aliphatic C-H stretching bands from the cyclohexyl ring (2850-2950 cm⁻¹) and the prominent C-O ether stretching bands.[10]

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the molecular weight and fragmentation pattern, which acts as a molecular fingerprint.

Predicted Fragmentation Pathway for **3-Cyclohexyloxy-4-nitrobenzaldehyde**: For a molecule like **3-Cyclohexyloxy-4-nitrobenzaldehyde**, electron ionization (EI) would likely induce fragmentation through several key pathways:

- **Molecular Ion ($M^{+\cdot}$)**: The initial event is the formation of the molecular ion. For $C_{13}H_{15}NO_4$, this would be at $m/z = 249$.
- **Loss of $H^{\cdot}$** : Cleavage of the aldehydic C-H bond is common for benzaldehydes, leading to a strong $[M-1]^+$ peak at $m/z = 248$.[\[11\]](#)
- **Loss of $CHO^{\cdot}$** : Loss of the entire aldehyde group as a radical gives an $[M-29]^+$ peak at $m/z = 220$.[\[4\]](#)
- **Loss of $NO_2^{\cdot}$** : Cleavage of the C- NO_2 bond would result in an $[M-46]^+$ peak at $m/z = 203$.
- **Ether Cleavage**: The most significant fragmentation pathway for ethers is cleavage of the C-C bond alpha to the oxygen. For the cyclohexyloxy group, this would involve the loss of the cyclohexyl ring as a radical or through rearrangement, leading to various fragment ions. A prominent peak corresponding to the loss of cyclohexene (C_6H_{10} , 82 Da) via a McLafferty-type rearrangement is plausible, leading to an ion at $m/z = 167$, corresponding to 3-hydroxy-4-nitrobenzaldehyde.

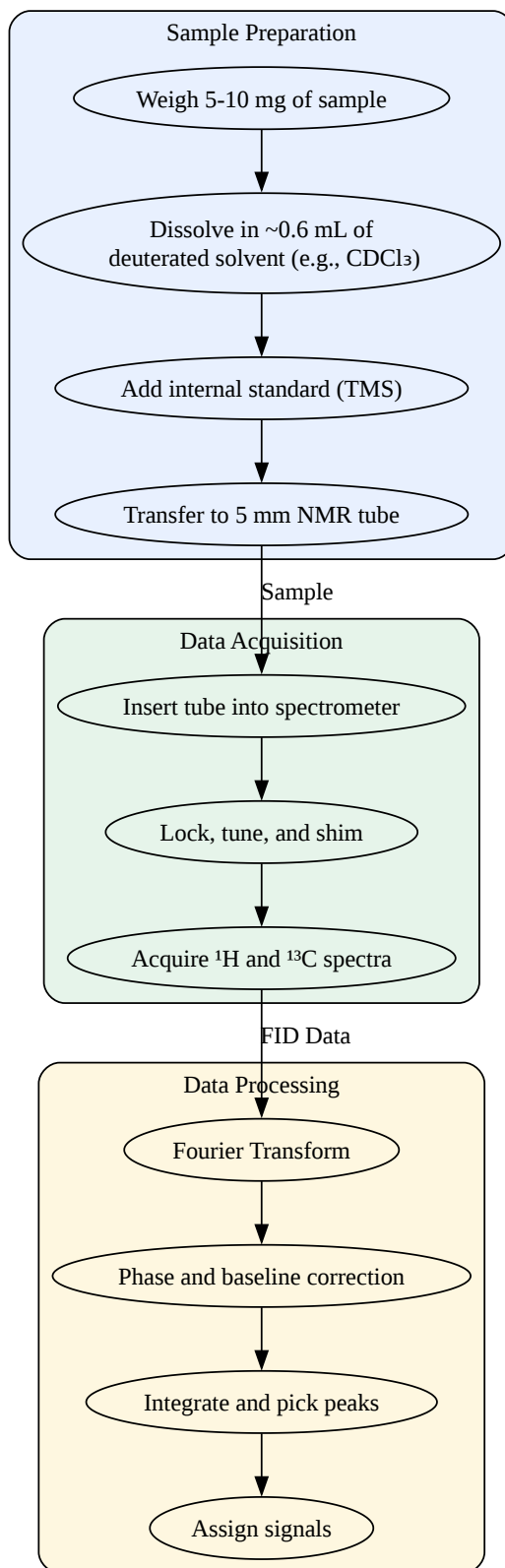
Synthesis and Purity Assessment

Synthesis: A probable synthetic route to **3-Cyclohexyloxy-4-nitrobenzaldehyde** is via a Williamson ether synthesis. This would involve the reaction of 3-hydroxy-4-nitrobenzaldehyde with a cyclohexyl halide (e.g., cyclohexyl bromide) in the presence of a base like potassium carbonate.[\[2\]](#) This precursor, 3-hydroxy-4-nitrobenzaldehyde, can be synthesized by the nitration of m-hydroxybenzaldehyde.[\[12\]](#)

Purity Assessment: The primary impurities would likely be unreacted starting materials or side-products from the nitration step (e.g., other isomers). High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of such compounds. A reverse-phase C18 column with a mobile phase gradient of acetonitrile and water, coupled with a UV detector, would provide excellent separation and quantification of the main product and any potential impurities.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy



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- **Sample Preparation:** Accurately weigh 5-10 mg of the analyte and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3) in a clean vial. Add a small amount of an internal standard, such as tetramethylsilane (TMS). Transfer the solution to a 5 mm NMR tube.^[1]
- **Instrument Setup:** Insert the sample into the NMR spectrometer. Lock the instrument on the deuterium signal of the solvent. Tune and shim the magnetic field to achieve optimal homogeneity and resolution.^[1]
- **Data Acquisition:** Acquire the ^1H spectrum using appropriate parameters (e.g., 16-32 scans, 1-5 second relaxation delay). Subsequently, acquire a broadband proton-decoupled ^{13}C spectrum, which will require a larger number of scans for adequate signal-to-noise.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. Perform phase and baseline corrections on the resulting spectrum. Calibrate the chemical shift scale using the TMS signal (0.00 ppm). Integrate the proton signals and identify the chemical shifts of all peaks.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation (KBr Pellet):** Mix 1-2 mg of the solid sample with ~100 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar. Grind the mixture thoroughly until a fine, homogeneous powder is obtained. Press the powder into a thin, transparent pellet using a hydraulic press.^[7]
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer. Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$, co-adding at least 16 scans to improve the signal-to-noise ratio.
- **Data Analysis:** Identify the wavenumbers of the major absorption bands and assign them to the corresponding functional group vibrations.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution (e.g., 100 µg/mL) of the analyte in a volatile organic solvent such as ethyl acetate or dichloromethane.[7]
- Instrumentation: Use a GC system equipped with a non-polar capillary column (e.g., DB-5ms) coupled to a mass spectrometer.
- GC Method: Set the injector temperature to 250°C. Use a temperature program for the oven, for example, starting at 100°C, holding for 1 minute, and ramping to 280°C at 15°C/min.
- MS Method: Use electron ionization (EI) at 70 eV. Set the ion source temperature to 230°C. Acquire data over a mass range of m/z 40-500.[13]
- Data Analysis: Identify the retention time of the analyte. Analyze the corresponding mass spectrum to identify the molecular ion peak and the major fragment ions.

Conclusion

While direct experimental data for **3-Cyclohexyloxy-4-nitrobenzaldehyde** is not widely published, a comprehensive and reliable characterization can be achieved through a comparative approach. By leveraging the detailed spectral data of analogs like 4-nitrobenzaldehyde and 4-methoxy-3-nitrobenzaldehyde, we can confidently predict the key spectroscopic features of the target molecule. The ^1H and ^{13}C NMR will confirm the substitution pattern and the presence of the cyclohexyloxy group, the IR spectrum will verify the essential aldehyde, nitro, and ether functional groups, and mass spectrometry will confirm the molecular weight and provide a characteristic fragmentation pattern. The standardized protocols provided herein offer a robust methodology for obtaining high-quality data, ensuring the unambiguous identification and purity assessment of this and other novel benzaldehyde derivatives in a research and development setting.

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